

Drimiopsin D: A Technical Guide to a Xanthone with Therapeutic Potential

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Compound of Interest

Compound Name: *Drimiopsin D*
Cat. No.: B563628

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Drimiopsin D, a natural xanthone derivative, has emerged as a molecule of interest in the field of pharmacology. Initially isolated from plants of the Hyacinthaceae family, its chemical structure has been a subject of revision, now established as 2,5-dimethoxy-8-methyl-1,3,6-trihydroxyxanthone. This guide provides a comprehensive review of the foundational research on **Drimiopsin D**, detailing its chemical properties, natural sources, and current understanding of its biological activities. A significant focus is placed on its potential mechanism of action, particularly its interaction with Methyltransferase-like 14 (METTL14), a key enzyme in RNA methylation, and the downstream effects on cellular signaling pathways. This document aims to serve as a technical resource, complete with experimental methodologies and data presentation, to facilitate further investigation into the therapeutic applications of **Drimiopsin D**.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. Among these, xanthones, a class of oxygenated heterocyclic compounds, are recognized for their diverse and potent biological activities, including anti-inflammatory, antioxidant, and anticancer properties. **Drimiopsin D**, a member of this class, has been identified in *Drimiopsis maculata* and *Scilla scilloides*.^[1] This guide synthesizes the current body of knowledge on **Drimiopsin D**, offering a detailed overview for researchers and drug development professionals.

Chemical and Physical Properties

The chemical identity of **Drimiopsin D** has been clarified through spectroscopic analysis, leading to a structural revision.[\[2\]](#)

Property	Value	Source
Systematic Name	2,5-dimethoxy-8-methyl-1,3,6-trihydroxyxanthone	Ren et al., 2015 [2]
Molecular Formula	$C_{16}H_{14}O_7$	Inferred from structure
Molecular Weight	318.28 g/mol	Inferred from structure
Class	Xanthone	[1]
CAS Number	773850-91-2	[3]

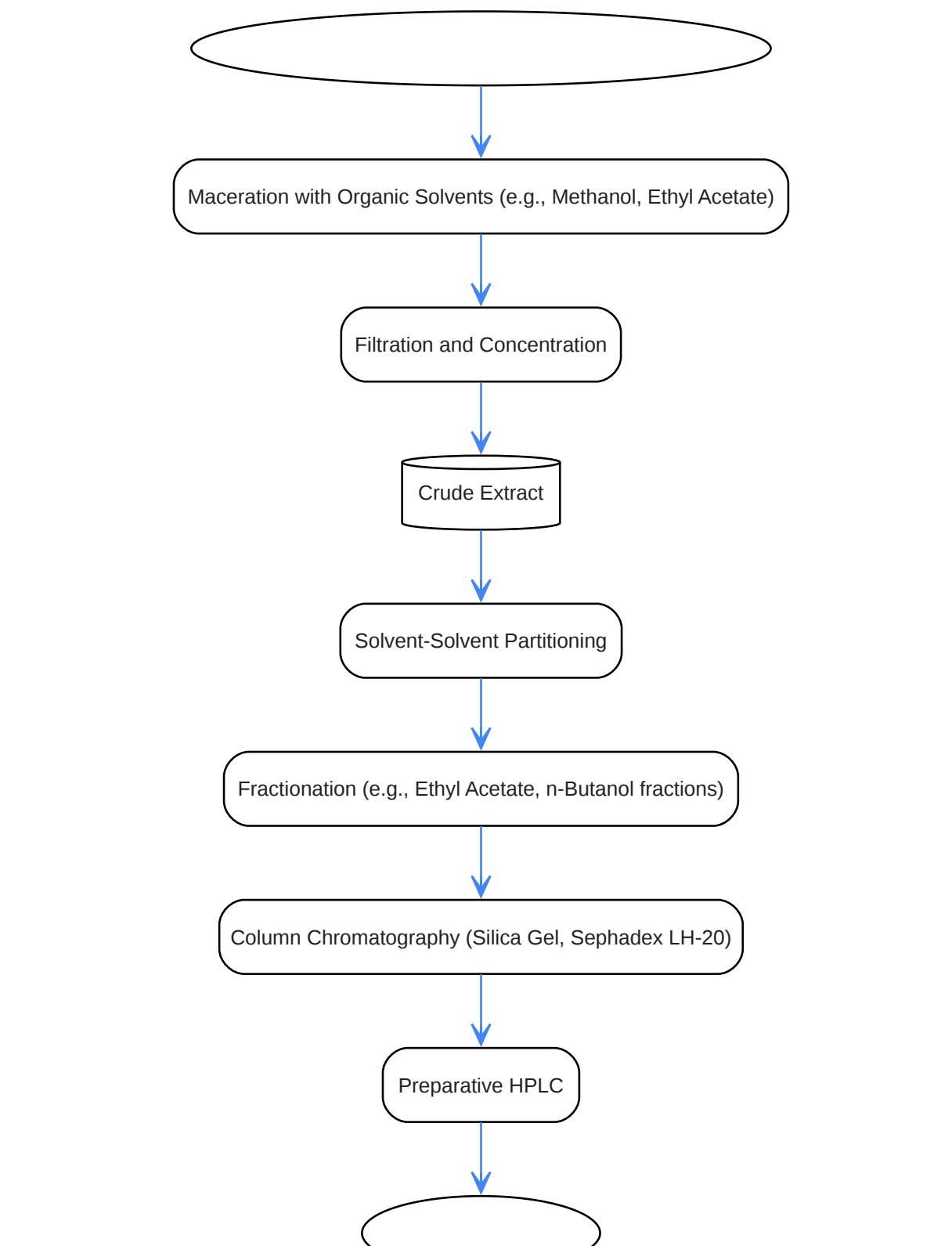
Natural Sources and Isolation

Drimiopsin D is a secondary metabolite found in the following plant species:

- *Drimiopsis maculata* (Hyacinthaceae)
- *Scilla scilloides* (Hyacinthaceae)

General Isolation Protocol

While a specific, detailed protocol for the isolation of **Drimiopsin D** is not extensively published, a general methodology based on the extraction of similar natural products can be outlined.



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References

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